

# safe handling and storage of 3,5-Dimethyl-4-nitropyridine 1-oxide

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## Compound of Interest

**Compound Name:** 3,5-Dimethyl-4-nitropyridine 1-oxide

**Cat. No.:** B057808

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## Technical Support Center: 3,5-Dimethyl-4-nitropyridine 1-oxide

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the technical support center for **3,5-Dimethyl-4-nitropyridine 1-oxide** (CAS No. 14248-66-9). As a Senior Application Scientist, my goal is to provide you with a comprehensive guide that synthesizes critical safety information with practical, field-proven insights. This document is designed to address specific issues you may encounter during your experiments, ensuring both the integrity of your research and the safety of your laboratory personnel.

**3,5-Dimethyl-4-nitropyridine 1-oxide** is a crucial intermediate in the synthesis of pharmaceuticals, most notably proton pump inhibitors like Omeprazole and Esomeprazole.<sup>[1]</sup> <sup>[2]</sup> However, its chemical structure—an aromatic nitro compound combined with an N-oxide functionality—necessitates stringent handling and storage protocols. This guide provides a structured, question-and-answer-based approach to navigate its hazards effectively.

## Part 1: Frequently Asked Questions (FAQs) - Hazard Identification & Properties

This section addresses the most common initial inquiries regarding the inherent risks and characteristics of the compound.

**Q1: What are the primary hazards associated with 3,5-Dimethyl-4-nitropyridine 1-oxide?**

The primary hazards stem from its classification as an aromatic nitro compound and N-oxide. These are:

- Potential Explosive Hazard: Some sources indicate that the compound is highly explosive when subjected to high temperatures, blunt impact, friction, or flame.[\[3\]](#) Aromatic nitro compounds are known for their energetic properties, and this substance should be handled with extreme care.
- Toxicity: Like many aromatic nitro compounds, it is considered toxic upon ingestion, inhalation, or skin contact.[\[4\]](#)[\[5\]](#) Systemic effects can include methemoglobinemia, a condition that reduces the blood's ability to carry oxygen, leading to symptoms like cyanosis (blue discoloration of the blood), headaches, and dizziness.[\[5\]](#)
- Irritation: It is classified as a skin and eye irritant.[\[6\]](#)[\[7\]](#) Dust from the solid compound can also cause respiratory tract irritation.[\[7\]](#)[\[8\]](#)
- Carcinogenicity: The compound is suspected of causing cancer.[\[6\]](#)[\[7\]](#)[\[9\]](#) Therefore, exposure must be minimized.
- Hazardous Decomposition: When heated to decomposition, it emits toxic fumes, including nitrogen oxides (NO<sub>x</sub>) and carbon monoxide (CO).[\[6\]](#)[\[10\]](#)

**Q2: How should I interpret the "explosive" characteristic? Does this mean it will detonate easily?**

While one source explicitly labels it as "highly explosive,"[\[3\]](#) it's crucial to understand the context. This hazard is most pronounced under specific conditions like high heat or significant physical shock. It is not as sensitive as a primary explosive, but its chemical structure gives it the potential for rapid, exothermic decomposition.

**The Causality:** The combination of the nitro group (an energy-rich functional group) and the pyridine N-oxide moiety on an aromatic ring makes the molecule energetically unstable. The N-oxide bond is relatively weak and can act as an internal oxidant. Therefore, you must treat this compound with the respect due to any energetic material. Crucially, avoid grinding, aggressive scraping, or heating the dry solid in a confined space.

Q3: What are the key physical and chemical properties I should be aware of?

Summarizing the essential data in a table allows for quick reference during experimental planning.

Property	Value	Source(s)
CAS Number	14248-66-9	<a href="#">[1]</a> <a href="#">[9]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[11]</a>
Molecular Weight	168.15 g/mol	<a href="#">[1]</a> <a href="#">[9]</a>
Appearance	Yellow crystalline solid	<a href="#">[3]</a> <a href="#">[12]</a>
Melting Point	Approximately 174 °C	<a href="#">[9]</a>
InChI Key	VLKVMXPKEVNBO- UHFFFAOYSA-N	<a href="#">[1]</a>

## Part 2: Troubleshooting Guide - Safe Handling & Engineering Controls

This section provides solutions to common scenarios encountered in the lab, ensuring a self-validating system of safety.

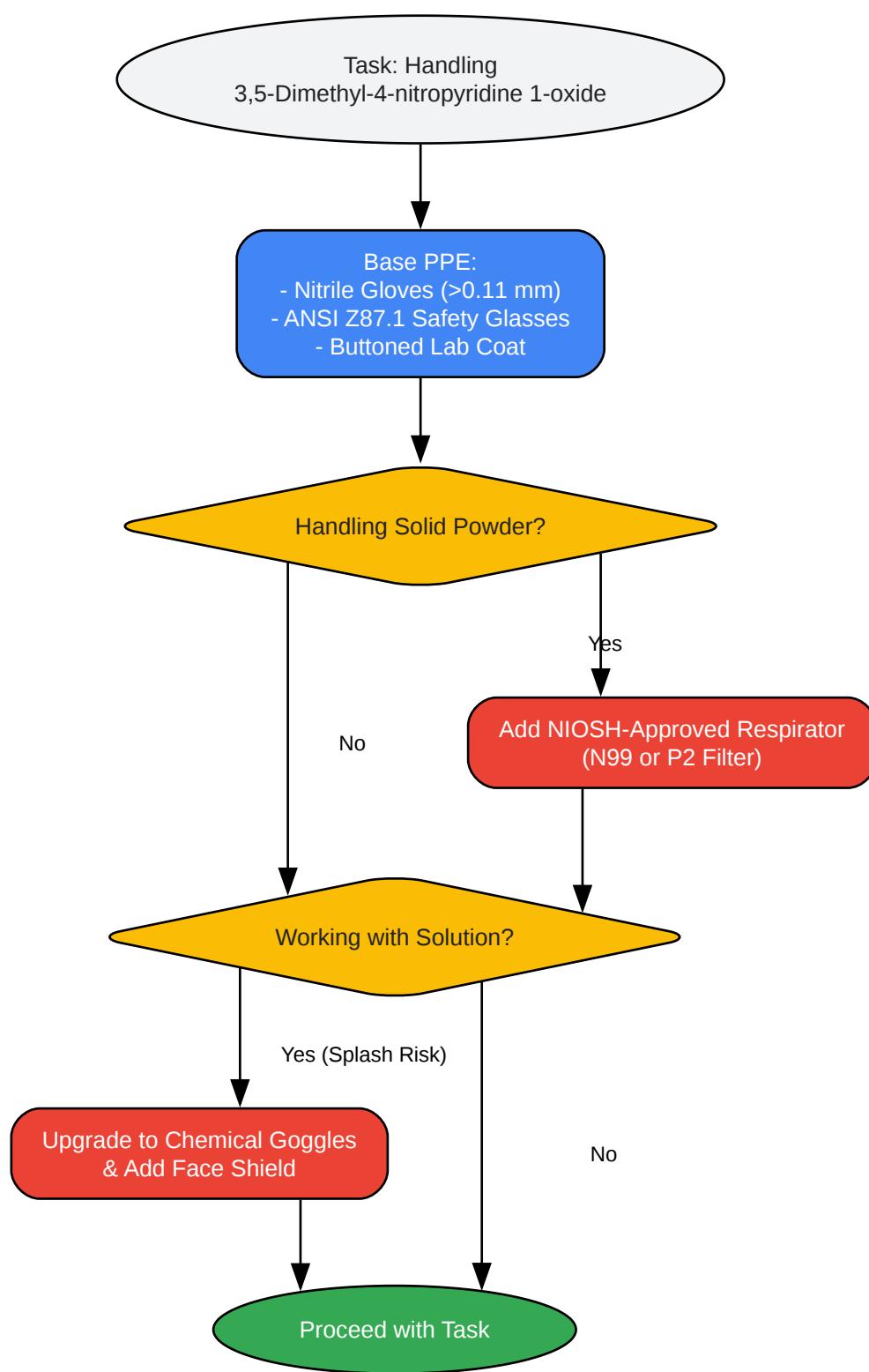
Scenario 1: "I need to weigh the solid compound for my reaction. What is the minimum required setup?"

Solution: Handling the solid powder presents the highest risk of inhalation and contamination. The following protocol is mandatory.

- Step 1: Engineering Controls. All handling of the solid must be performed inside a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#) The hood sash should be kept as low as possible.
- Step 2: Personal Protective Equipment (PPE). Before entering the fume hood, you must be wearing the appropriate PPE. The diagram below outlines the decision process for PPE selection.

- Step 3: Weighing Procedure. To prevent dust formation, handle the material carefully.[\[13\]](#)  
Use a spatula to gently transfer the compound to a tared weighing vessel. Do not scrape the container aggressively. If possible, use a vessel with a lid that can be closed for transport back to your bench.
- Step 4: Immediate Cleanup. Clean any spills within the fume hood immediately using the procedure outlined in Part 4.

#### Mandatory PPE Selection Workflow



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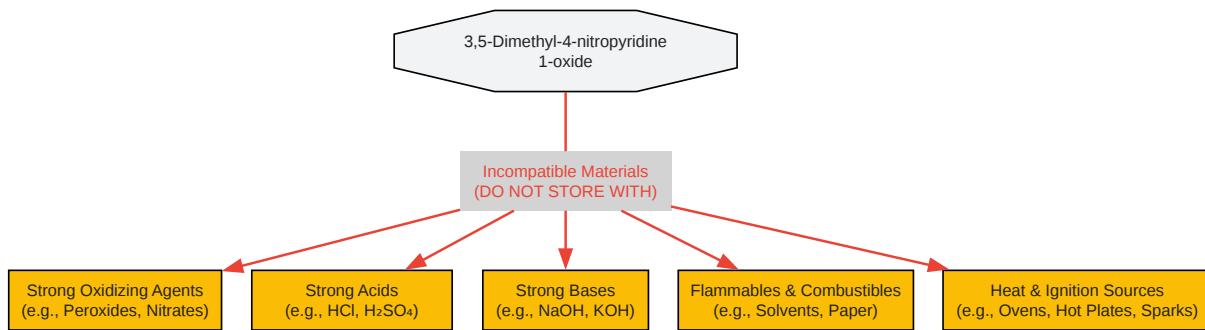
Caption: PPE selection workflow for handling the compound.

Scenario 2: "I've received a new bottle. What are the non-negotiable rules for storage?"

Solution: Improper storage is a primary cause of laboratory incidents. This compound's reactivity profile demands strict segregation and environmental control.

- Location: Store in a cool, dry, and well-ventilated area that is designated for toxic and reactive chemicals.[6][13] The storage area must be locked or otherwise secured to restrict access.[5][10] Some suppliers recommend refrigerated storage (2-8°C).[9]
- Container: Always keep the compound in its original, tightly sealed container to prevent moisture absorption and contamination.[6][13]
- Atmosphere: For long-term storage, keeping the material under an inert atmosphere (e.g., nitrogen) is recommended to enhance stability.[6][13]
- Incompatibility: This is the most critical aspect of storage. Failure to segregate can lead to violent reactions. Store this compound away from the materials listed in the diagram below. The fundamental principle is to separate it from strong acids, bases, oxidizing agents, reducing agents, and all sources of ignition.[5][6][14][15]

#### Chemical Storage Incompatibility Diagram



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Caption: Visually represents materials incompatible with the compound.

## Part 3: Experimental Protocols - Emergency & Disposal Procedures

This section provides step-by-step methodologies for critical situations. These protocols must be reviewed and understood before beginning any work.

### Protocol 3.1: Small Solid Spill Cleanup (< 1 gram)

Objective: To safely clean and decontaminate a small spill of solid **3,5-Dimethyl-4-nitropyridine 1-oxide** within a chemical fume hood.

Methodology:

- Alert & Secure: Alert personnel in the immediate area. Ensure the fume hood sash is lowered. Do not attempt to clean a spill outside of a fume hood without respiratory protection.
- Don PPE: If not already worn, don the full required PPE, including nitrile gloves, a lab coat, and chemical splash goggles.
- Contain Dust: Gently cover the spill with a paper towel wetted with water. This prevents the powder from becoming airborne. Do not use flammable solvents.
- Collect Waste: Carefully wipe up the spill from the outside-in with the wetted towel. Place the towel and any other contaminated materials (e.g., weighing paper) into a dedicated hazardous waste bag or container.[\[10\]](#)
- Decontaminate: Wipe the spill area with a cloth dampened with soap and water. Follow with a clean water rinse, and finally a solvent rinse (e.g., 70% ethanol) if compatible with the surface.
- Dispose: Seal the hazardous waste container, label it clearly (e.g., "Waste: **3,5-Dimethyl-4-nitropyridine 1-oxide**"), and dispose of it according to your institution's hazardous waste procedures.[\[7\]](#)
- Doff PPE: Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.[\[16\]](#)

## Protocol 3.2: First Aid for Exposures

Objective: To provide immediate, effective first aid following personal exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][13] Remove contact lenses if present and easy to do. Seek immediate medical attention.[7]
- Skin Contact: Quickly remove contaminated clothing.[16] Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][13] Seek medical attention if irritation develops or persists.[13]
- Inhalation: Remove the individual to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[13] Rinse mouth with water and seek immediate medical attention.

## Part 4: Waste Disposal FAQ

Q: How do I properly dispose of unused compound and contaminated lab supplies?

A: All waste associated with **3,5-Dimethyl-4-nitropyridine 1-oxide** is classified as hazardous waste.[7]

- Solid Waste: Collect unused or expired compound, contaminated PPE (gloves, disposable coats), and contaminated lab supplies (weighing paper, pipette tips, etc.) in a dedicated, clearly labeled hazardous waste container.[4]
- Liquid Waste: Solutions containing the compound should be collected in a separate, labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Vendor: All waste must be disposed of through your institution's licensed hazardous waste management provider.[7] Do not pour any waste down the drain or place it in regular trash.

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